

Technical Guide: Stability and Storage of Methyl 4-(1-aminoethyl)benzoate

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Compound of Interest

Compound Name: Methyl 4-(1-aminoethyl)benzoate

Cat. No.: B2887038

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This document provides a technical overview of the stability profile and recommended storage conditions for **Methyl 4-(1-aminoethyl)benzoate** (CAS No: 80051-07-6). Due to the limited availability of public, in-depth stability studies for this specific molecule, this guide synthesizes information from supplier data, chemical principles, and studies on structurally related aminobenzoate esters.

Chemical Profile

Methyl 4-(1-aminoethyl)benzoate is a chiral aromatic ester containing a primary amine and a methyl ester functional group.^{[1][2]} This bifunctional nature makes it a versatile intermediate in pharmaceutical synthesis but also susceptible to specific degradation pathways.^{[1][2]} Its stability is paramount for ensuring the purity, potency, and safety of subsequent manufacturing processes and final active pharmaceutical ingredients (APIs).

Chemical Structure:

- IUPAC Name: **methyl 4-(1-aminoethyl)benzoate**^[3]
- Molecular Formula: C₁₀H₁₃NO₂^[4]
- Molecular Weight: 179.22 g/mol ^[3]
- Appearance: White to Yellow Sticky Oil to Solid or Solid^[3]

Recommended Storage Conditions

Proper storage is critical to prevent degradation. The following conditions are based on recommendations from multiple chemical suppliers. Adherence to these guidelines is essential to maintain the compound's integrity over time.

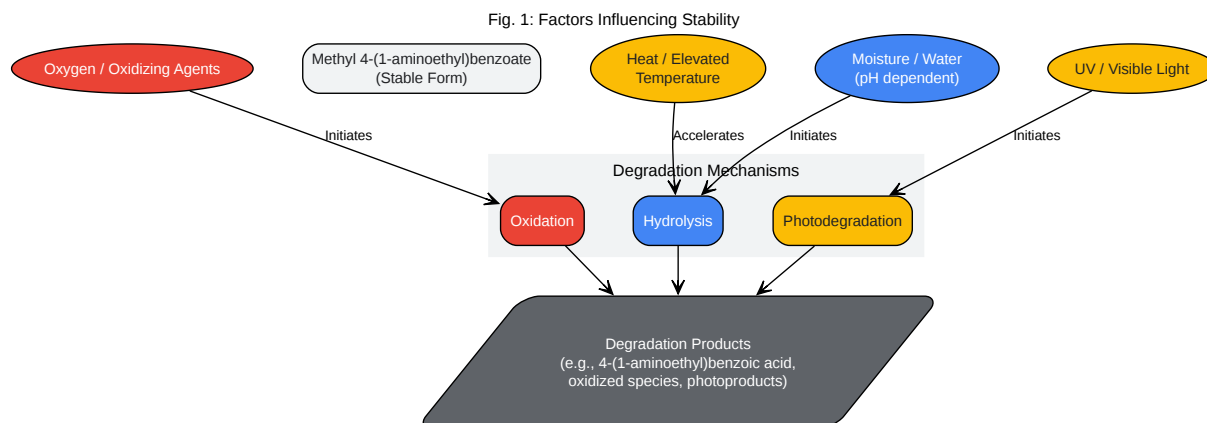
Table 1: Summary of Recommended Storage Conditions

Parameter	Recommendation	Rationale / Notes
Temperature	2°C to 8°C	Refrigeration slows down potential hydrolytic and oxidative degradation reactions.
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen).	The primary amine group can be susceptible to oxidation. An inert atmosphere displaces oxygen.
Light	Protect from light. Store in a dark place.[3][4]	Aromatic amines and benzoates can be photolabile. Opaque or amber containers are required.

| Moisture | Store in a dry, well-sealed container.[4] | Prevents atmospheric moisture from initiating hydrolysis of the ester group. |

Potential Degradation Pathways

While specific kinetic data for **Methyl 4-(1-aminoethyl)benzoate** is not publicly available, its chemical structure suggests susceptibility to several degradation mechanisms common to aminobenzoate esters.[5][6] Key potential pathways include hydrolysis, oxidation, and photodegradation.



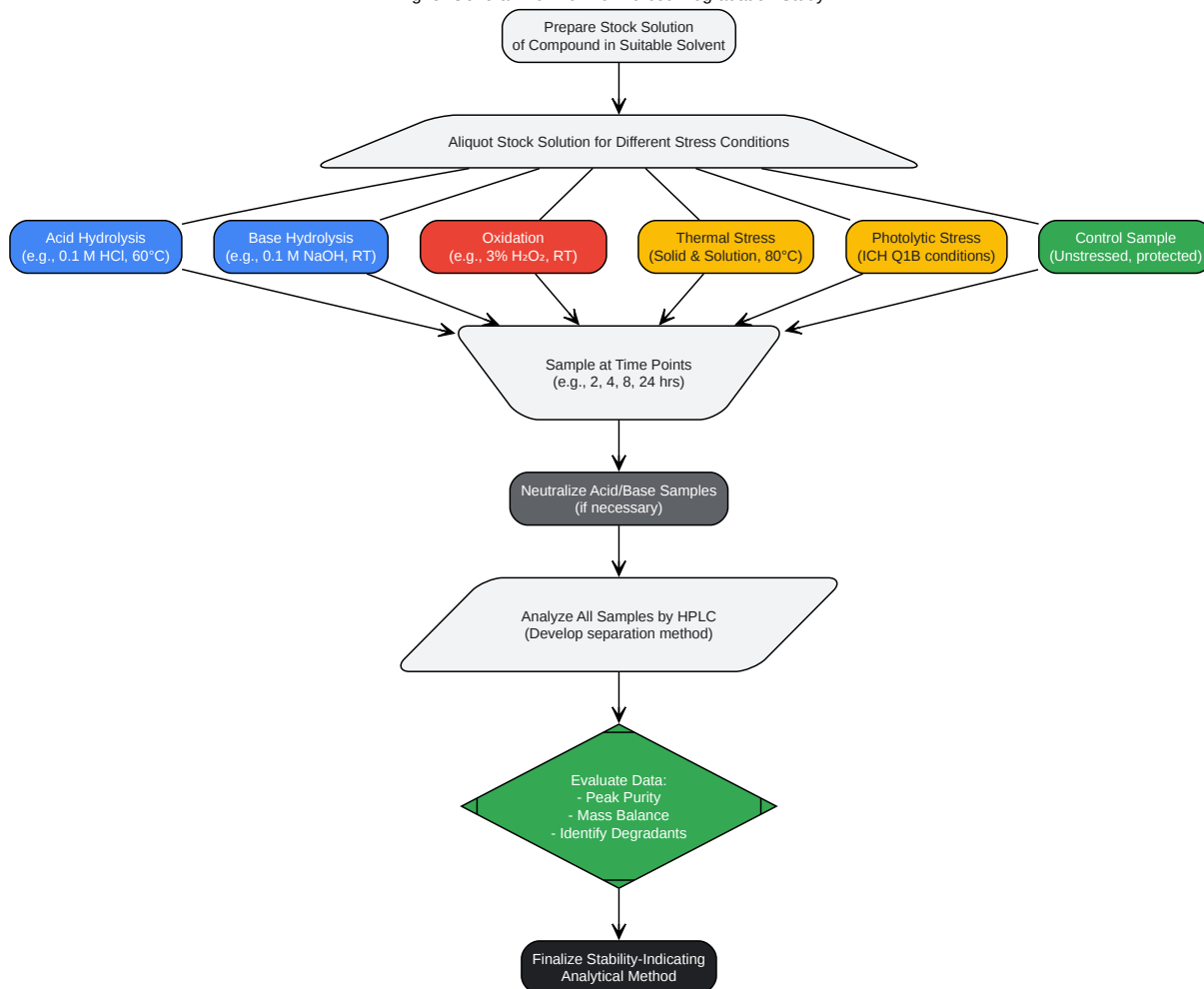
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Caption: Logical relationship between environmental factors and degradation pathways.

Hydrolysis

The ester linkage is the most probable site for degradation via hydrolysis. This reaction can be catalyzed by both acidic and basic conditions, cleaving the molecule into 4-(1-aminoethyl)benzoic acid and methanol.[7] The presence of moisture is a key initiator for this process.

Fig. 3: General Workflow for Forced Degradation Study



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References

- 1. Stability indicating assay | PPT [slideshare.net]

- 2. (R)-Methyl 4-(1-aminoethyl)benzoate | 912342-10-0 | Benchchem [benchchem.com]
- 3. Methyl 4-(1-aminoethyl)benzoate | 80051-07-6 [sigmaaldrich.com]
- 4. (R)-Methyl 4-(1-aminoethyl)benzoate [myskinrecipes.com]
- 5. 2-Ethylhexyl 4-aminobenzoate | 26218-04-2 | Benchchem [benchchem.com]
- 6. scispace.com [scispace.com]
- 7. quora.com [quora.com]
- To cite this document: BenchChem. [Technical Guide: Stability and Storage of Methyl 4-(1-aminoethyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2887038#stability-and-storage-conditions-for-methyl-4-1-aminoethyl-benzoate]

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